

Application Note: Determination of Taconite Chemical Purity using Inductively Coupled Plasma (ICP) Analysis

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Compound of Interest		
Compound Name:	taconite	
Cat. No.:	B1172097	Get Quote

Introduction

Taconite, a low-grade, iron-bearing sedimentary rock, is a critical raw material for the iron and steel industry. After mining, **taconite** undergoes a beneficiation process to increase its iron content and reduce impurities, ultimately forming pellets suitable for blast furnaces. The chemical purity of these **taconite** pellets is of paramount importance as it directly impacts the quality of the final steel product and the efficiency of the steelmaking process.

This application note provides a detailed protocol for the quantitative analysis of major, minor, and trace elements in **taconite** using Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) and Inductively Coupled Plasma - Mass Spectrometry (ICP-MS). These techniques offer high sensitivity, a wide dynamic range, and multi-element capability, making them ideal for the comprehensive chemical characterization of **taconite**.

Principles of ICP Analysis for Taconite

Inductively coupled plasma (ICP) serves as a high-temperature (6,000-10,000 K) ionization source. A liquid sample, derived from the acid digestion of **taconite**, is introduced into the plasma as a fine aerosol. The intense heat desolvates, vaporizes, and atomizes the sample, and then excites and ionizes the constituent atoms.



- ICP-OES (Optical Emission Spectrometry): As the excited atoms and ions relax to their
 ground state, they emit photons at characteristic wavelengths. The intensity of this emitted
 light is directly proportional to the concentration of the element in the sample. ICP-OES is
 particularly well-suited for determining the concentrations of major and minor elements in
 taconite.
- ICP-MS (Mass Spectrometry): The ions generated in the plasma are extracted into a mass spectrometer, where they are separated based on their mass-to-charge ratio. ICP-MS offers exceptionally low detection limits, making it the preferred method for the analysis of trace and ultra-trace elemental impurities.[1]

Data Presentation: Elemental Composition of Taconite

The elemental composition of **taconite** can vary depending on the specific geological location within regions like the Mesabi Iron Range in Minnesota. The following tables summarize the typical concentration ranges for major, minor, and trace elements in raw **taconite** ore and processed **taconite** pellets.

Table 1: Typical Composition of Raw **Taconite** Ore

Element	Typical Concentration Range (%)
Iron (Fe)	20 - 35%
Silicon (as SiO ₂)	40 - 50%
Oxygen (O)	30 - 40%
Aluminum (as Al ₂ O ₃)	0.5 - 2%
Calcium (as CaO)	0.5 - 1.5%
Magnesium (as MgO)	0.2 - 1%
Manganese (Mn)	0.1 - 0.5%
Phosphorus (P)	0.01 - 0.1%
Sulfur (S)	0.005 - 0.05%



Table 2: Typical Composition of Processed **Taconite** Pellets

Element	Typical Concentration Range	Analytical Technique
Major Elements		
Iron (Fe)	60 - 67%	ICP-OES
Silicon (as SiO ₂)	3 - 7%	ICP-OES
Minor Elements		
Aluminum (as Al₂O₃)	0.2 - 0.5%	ICP-OES
Calcium (as CaO)	0.5 - 1.5%	ICP-OES
Magnesium (as MgO)	0.2 - 0.8%	ICP-OES
Manganese (Mn)	0.1 - 0.3%	ICP-OES
Trace Elements & Impurities		
Phosphorus (P)	< 0.1%	ICP-OES
Sulfur (S)	< 0.01%	ICP-OES
Titanium (Ti)	0.01 - 0.05%	ICP-OES/ICP-MS
Vanadium (V)	10 - 50 ppm	ICP-MS
Chromium (Cr)	5 - 30 ppm	ICP-MS
Cobalt (Co)	5 - 20 ppm	ICP-MS
Nickel (Ni)	5 - 50 ppm	ICP-MS
Copper (Cu)	5 - 25 ppm	ICP-MS
Zinc (Zn)	10 - 60 ppm	ICP-MS
Arsenic (As)	1 - 10 ppm	ICP-MS
Lead (Pb)	< 5 ppm	ICP-MS
Mercury (Hg)	< 0.1 ppm	Cold Vapor ICP-MS



Experimental Protocols

Sample Preparation: Microwave-Assisted Acid Digestion

A representative and homogenized **taconite** sample is crucial for accurate analysis. Standard practices for sampling and sample preparation of iron ores, such as those outlined in ASTM E877, should be followed.[2][3][4]

Objective: To completely dissolve the **taconite** sample into a clear aqueous solution suitable for ICP analysis.

Materials:

- Taconite ore, concentrate, or pellet sample, pulverized to <100 mesh
- Concentrated Nitric Acid (HNO₃), trace metal grade
- Concentrated Hydrochloric Acid (HCI), trace metal grade
- Concentrated Hydrofluoric Acid (HF), trace metal grade
- Boric Acid (H₃BO₃)
- Deionized water (18.2 MΩ·cm)
- Microwave digestion system with appropriate vessels

Procedure:

- Accurately weigh approximately 0.25 g of the pulverized taconite sample into a microwave digestion vessel.
- In a fume hood, carefully add 6 mL of concentrated HNO₃, 2 mL of concentrated HCl, and 2 mL of concentrated HF to the vessel.
- Seal the vessels and place them in the microwave digestion system.
- Ramp the temperature to 200 °C over 15 minutes and hold for an additional 20 minutes.



- Allow the vessels to cool to room temperature.
- Carefully unseal the vessels in a fume hood and add 5 mL of a 4% (w/v) boric acid solution to complex any remaining hydrofluoric acid.
- Reseal the vessels and heat in the microwave to 160 °C for 10 minutes to ensure complete dissolution of any precipitated fluorides.
- After cooling, quantitatively transfer the digested sample to a 50 mL volumetric flask.
- Bring the solution to volume with deionized water.
- A procedural blank (containing all reagents but no sample) must be prepared with each batch of samples.

ICP-OES and **ICP-MS** Analysis

Instrumentation:

- An ICP-OES and/or ICP-MS system equipped with a standard sample introduction system.
- Autosampler for high-throughput analysis.

Calibration Standards:

- Prepare a series of multi-element calibration standards from certified stock solutions.
- The concentration range of the standards should bracket the expected concentrations of the elements in the digested **taconite** solutions.
- Matrix-match the calibration standards to the acid concentration of the prepared samples.

Analysis Protocol:

- Optimize the instrument parameters (e.g., plasma power, gas flow rates, nebulizer pressure) for robust plasma conditions and maximum signal intensity.
- Perform a multi-point calibration for each element of interest.



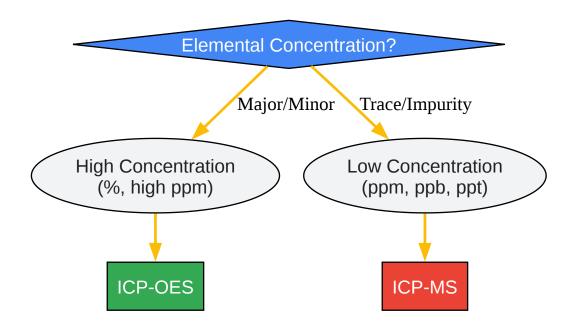
- Analyze the procedural blank to assess for any contamination.
- Analyze the prepared taconite sample solutions. It may be necessary to further dilute the samples to bring the concentrations of major elements within the linear dynamic range of the instrument.
- Analyze a certified reference material (CRM) of similar matrix composition to validate the accuracy of the method.
- Rinse the sample introduction system with a dilute acid solution between each sample analysis to prevent carryover.

Visualizations Experimental Workflow

The following diagram illustrates the key steps in the ICP analysis of **taconite** for chemical purity.







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